

Olinone and BET Proteins: An Inquiry for Further Detail

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Compound of Interest

Compound Name: *Olinone*

Cat. No.: *B609734*

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Our comprehensive search for the binding affinity and associated technical data of a compound referred to as "**olinone**" with Bromodomain and Extra-Terminal (BET) proteins has not yielded any specific results. This suggests that "**olinone**" may be a novel, less publicly documented, or potentially misspelled compound.

To provide an in-depth technical guide as requested, we require a more specific identifier for the molecule of interest. We kindly request that you verify the compound's name and, if possible, provide additional details such as:

- Correct Spelling or Alternative Names: Please ensure the spelling is accurate or provide any other known names for the compound.
- Chemical Identifier: A CAS number, PubChem CID, or similar identifier would be invaluable.
- Relevant Publications: If this compound is described in scientific literature, providing the publication details (authors, title, journal, year) would allow for a targeted and accurate analysis.

In the interim, it is important to note that a significant body of research exists for other well-characterized BET protein inhibitors. Potent and selective inhibitors such as I-BET726, JQ1, OTX-015, and PFI-1 have been extensively studied. For these compounds, detailed information is available regarding their binding affinities, mechanisms of action, and the experimental protocols used for their characterization.

Should you be interested in a technical guide on one of these established BET inhibitors, we can provide a comprehensive overview, including:

- Quantitative Binding Data: Summarized in tabular format for easy comparison of IC₅₀ and K_d values across the BET protein family (BRD2, BRD3, BRD4, and BRDT).
- Detailed Experimental Protocols: Descriptions of methodologies such as Fluorescence Resonance Energy Transfer (FRET), Isothermal Titration Calorimetry (ITC), and AlphaScreen assays used to determine binding affinity.
- Mechanism of Action and Signaling Pathways: Visualized through diagrams to illustrate how these inhibitors displace BET proteins from chromatin and affect downstream signaling cascades.

We look forward to your clarification to proceed with your specific request.

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